

Application Notes and Protocols for the In Vitro Use of (6R)-ML753286

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Compound of Interest

Compound Name: (6R)-ML753286

Cat. No.: B15571285

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Introduction

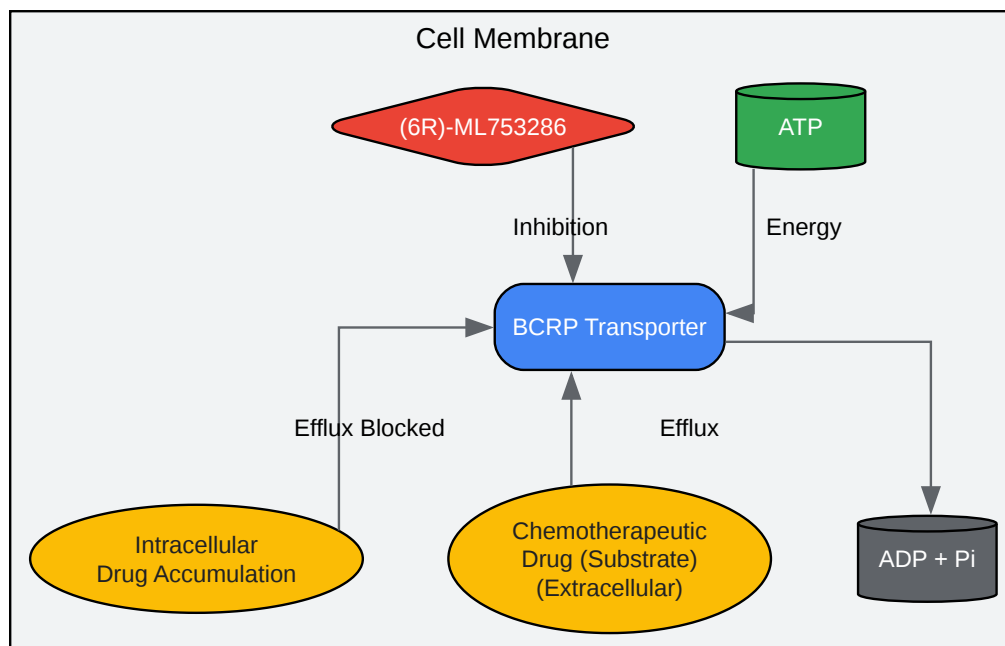
(6R)-ML753286 is a potent and selective inhibitor of the Breast Cancer Resistance Protein (BCRP/ABCG2), an ATP-binding cassette (ABC) transporter.^{[1][2][3][4]} BCRP is a key contributor to multidrug resistance (MDR) in cancer by actively effluxing a wide range of chemotherapeutic agents from cancer cells. It also plays a significant role in the absorption, distribution, and elimination of various drugs. **(6R)-ML753286**, an analog of the well-characterized BCRP inhibitor Ko143, serves as a valuable tool for the in vitro investigation of BCRP function and for exploring strategies to overcome BCRP-mediated drug resistance.^[1] These application notes provide detailed protocols for the use of **(6R)-ML753286** in common in vitro assays.

Mechanism of Action

(6R)-ML753286 functions by directly inhibiting the efflux activity of the BCRP transporter. BCRP is a homodimer that utilizes the energy from ATP hydrolysis to transport substrate molecules across the cell membrane, against a concentration gradient. By binding to the transporter, **(6R)-ML753286** prevents the efflux of BCRP substrates, leading to their intracellular accumulation.

This inhibition restores the sensitivity of BCRP-overexpressing cancer cells to chemotherapeutic drugs.

Mechanism of BCRP Inhibition by (6R)-ML753286



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Mechanism of BCRP inhibition by **(6R)-ML753286**.

Quantitative Data

The following table summarizes the available quantitative data for **(6R)-ML753286** and its analog Ko143. It is important to note that while **(6R)-ML753286** is a potent BCRP inhibitor, more extensive quantitative data has been published for Ko143.

Compound	Target	Assay Type	IC50 / EC90	Selectivity	Reference
(6R)-ML753286	BCRP	Efflux Transport	IC50: 0.6 μ M	No activity against P-gp, OATP, or major CYPs	[2] [3] [4]
Ko143	BCRP	Efflux Transport	EC90: 26 nM	>200-fold selective over P-gp and MRP1	

Experimental Protocols

Protocol 1: BCRP Inhibition Assay using Hoechst 33342 Substrate Accumulation

Principle: This cell-based assay measures the inhibition of BCRP-mediated efflux of the fluorescent substrate Hoechst 33342. In cells overexpressing BCRP, the dye is actively pumped out, resulting in low fluorescence. Inhibition of BCRP by **(6R)-ML753286** leads to intracellular accumulation of Hoechst 33342 and a corresponding increase in fluorescence, which can be quantified using a fluorescence plate reader or flow cytometry.

Materials:

- **(6R)-ML753286**
- Cell line overexpressing BCRP (e.g., MDCKII-BCRP, HEK293-BCRP) and the corresponding parental cell line.
- Hoechst 33342 solution (10 mg/mL in water)
- Complete cell culture medium
- Hanks' Balanced Salt Solution (HBSS) or PBS
- 96-well black, clear-bottom cell culture plates

- Fluorescence plate reader (Excitation: ~350 nm, Emission: ~460 nm)

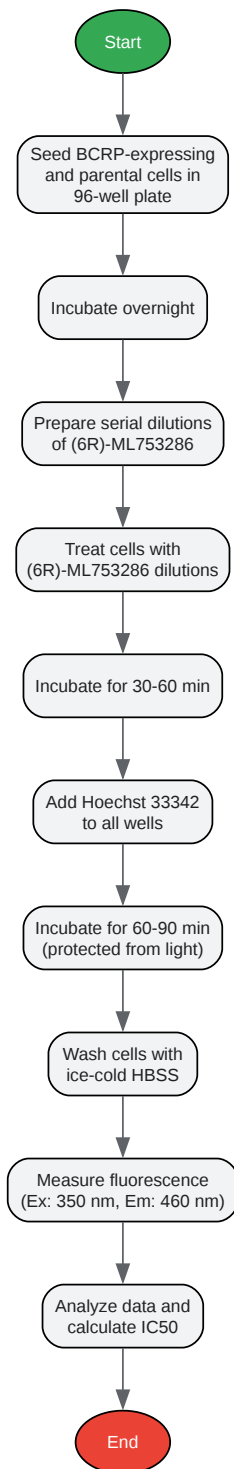
Procedure:

- Cell Seeding: Seed the BCRP-overexpressing and parental cells into a 96-well plate at a density that will result in a confluent monolayer on the day of the assay. Incubate overnight at 37°C, 5% CO₂.
- Compound Preparation: Prepare a stock solution of **(6R)-ML753286** in DMSO. On the day of the experiment, prepare serial dilutions of **(6R)-ML753286** in HBSS or culture medium to the desired final concentrations.
- Compound Incubation: Remove the culture medium from the wells and wash once with HBSS. Add the **(6R)-ML753286** dilutions to the wells and incubate for 30-60 minutes at 37°C.
- Substrate Addition: Prepare a working solution of Hoechst 33342 in HBSS (final concentration typically 1-5 µM). Add the Hoechst 33342 solution to all wells, including controls.
- Incubation: Incubate the plate at 37°C for 60-90 minutes, protected from light.
- Fluorescence Measurement: After incubation, wash the cells with ice-cold HBSS to remove extracellular dye. Add fresh HBSS to the wells and measure the fluorescence using a plate reader.

Data Analysis:

- Subtract the background fluorescence (wells with no cells).
- Normalize the fluorescence intensity of the BCRP-overexpressing cells to the parental cells to determine the basal efflux.
- Plot the fluorescence intensity against the concentration of **(6R)-ML753286**.
- Calculate the IC₅₀ value, which is the concentration of **(6R)-ML753286** that causes 50% inhibition of BCRP-mediated efflux (i.e., 50% increase in fluorescence).

Workflow for Hoechst 33342 Accumulation Assay

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Workflow for Hoechst 33342 Accumulation Assay.

Protocol 2: BCRP ATPase Assay

Principle: The transport function of BCRP is coupled to ATP hydrolysis. This assay measures the ATPase activity of BCRP in isolated membrane vesicles. BCRP substrates stimulate ATPase activity, while inhibitors like **(6R)-ML753286** inhibit this activity. The amount of inorganic phosphate (Pi) released from ATP hydrolysis is measured colorimetrically.

Materials:

- **(6R)-ML753286**
- Membrane vesicles from cells overexpressing BCRP (and control vesicles)
- Assay buffer (e.g., 50 mM MOPS-Tris, pH 7.0, 50 mM KCl, 5 mM sodium azide, 1 mM EGTA-Tris, 1 mM dithiothreitol)
- ATP solution (in assay buffer)
- BCRP substrate (e.g., sulfasalazine)
- Reagents for phosphate detection (e.g., ammonium molybdate, stannous chloride)
- 96-well microplate
- Plate reader for colorimetric measurements

Procedure:

- Vesicle Preparation: Thaw the BCRP and control membrane vesicles on ice.
- Reaction Setup: In a 96-well plate, add the assay buffer, **(6R)-ML753286** at various concentrations, and the BCRP substrate.
- Pre-incubation: Add the membrane vesicles to the wells and pre-incubate for 5-10 minutes at 37°C.
- Initiate Reaction: Start the reaction by adding ATP to each well.

- Incubation: Incubate the plate at 37°C for a defined period (e.g., 20-30 minutes) during which the ATPase reaction proceeds linearly.
- Stop Reaction: Terminate the reaction by adding a stop solution (e.g., sodium dodecyl sulfate).
- Phosphate Detection: Add the colorimetric reagents for phosphate detection and incubate at room temperature for color development.
- Measurement: Measure the absorbance at the appropriate wavelength.

Data Analysis:

- Generate a standard curve using known concentrations of inorganic phosphate.
- Calculate the amount of Pi released in each well.
- The BCRP-specific ATPase activity is the difference between the activity in BCRP vesicles and control vesicles.
- Plot the percentage of inhibition of BCRP ATPase activity against the concentration of **(6R)-ML753286** to determine the IC50 value.

Protocol 3: Reversal of Multidrug Resistance (MDR) Assay

Principle: This assay determines the ability of **(6R)-ML753286** to sensitize BCRP-overexpressing multidrug-resistant cancer cells to a chemotherapeutic agent that is a BCRP substrate. The cytotoxicity of the chemotherapeutic agent is measured in the presence and absence of **(6R)-ML753286**.

Materials:

- **(6R)-ML753286**
- A multidrug-resistant cancer cell line overexpressing BCRP (e.g., NCI-H460/MX20) and its parental sensitive cell line.

- A chemotherapeutic agent that is a BCRP substrate (e.g., mitoxantrone, topotecan, SN-38).
- Complete cell culture medium.
- Cell viability assay reagent (e.g., MTT, CellTiter-Glo®).
- 96-well cell culture plates.
- Plate reader for absorbance or luminescence.

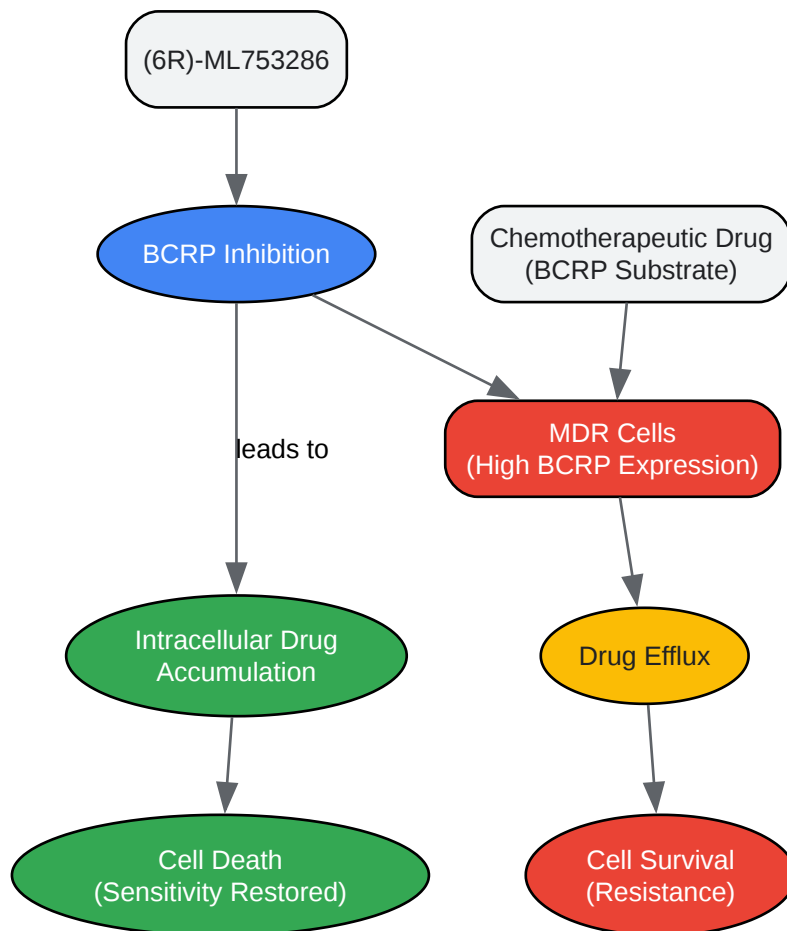
Procedure:

- **Cell Seeding:** Seed both the resistant and parental cells into 96-well plates and allow them to attach overnight.
- **Compound Addition:** Add serial dilutions of the chemotherapeutic agent to the wells. To a parallel set of wells, add the same dilutions of the chemotherapeutic agent along with a fixed, non-toxic concentration of **(6R)-ML753286**.
- **Incubation:** Incubate the plates for 48-72 hours at 37°C, 5% CO₂.
- **Cell Viability Assessment:** Add the cell viability reagent to each well and incubate according to the manufacturer's instructions.
- **Measurement:** Measure the absorbance or luminescence using a plate reader.

Data Analysis:

- Calculate the percentage of cell viability for each concentration of the chemotherapeutic agent relative to the untreated control.
- Plot the cell viability against the drug concentration and determine the IC₅₀ value (the concentration of the chemotherapeutic agent that causes 50% inhibition of cell growth) for each condition (with and without **(6R)-ML753286**).
- The "fold-reversal" of resistance is calculated by dividing the IC₅₀ of the chemotherapeutic agent alone by the IC₅₀ of the chemotherapeutic agent in the presence of **(6R)-ML753286** in the resistant cell line.

Logic of the Multidrug Resistance (MDR) Reversal Assay



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Logic of the MDR Reversal Assay.

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